

Solubility Information for Related Fmoc-Protected Compounds

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Compound Focus: Fmoc-L-Phe-MPPA

CAS No.: 864876-92-6

Cat. No.: S6590700

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While data for **Fmoc-L-Phe-MPPA** is missing, the table below summarizes the documented solubility for structurally related Fmoc-protected amino acids, which may offer some general guidance.

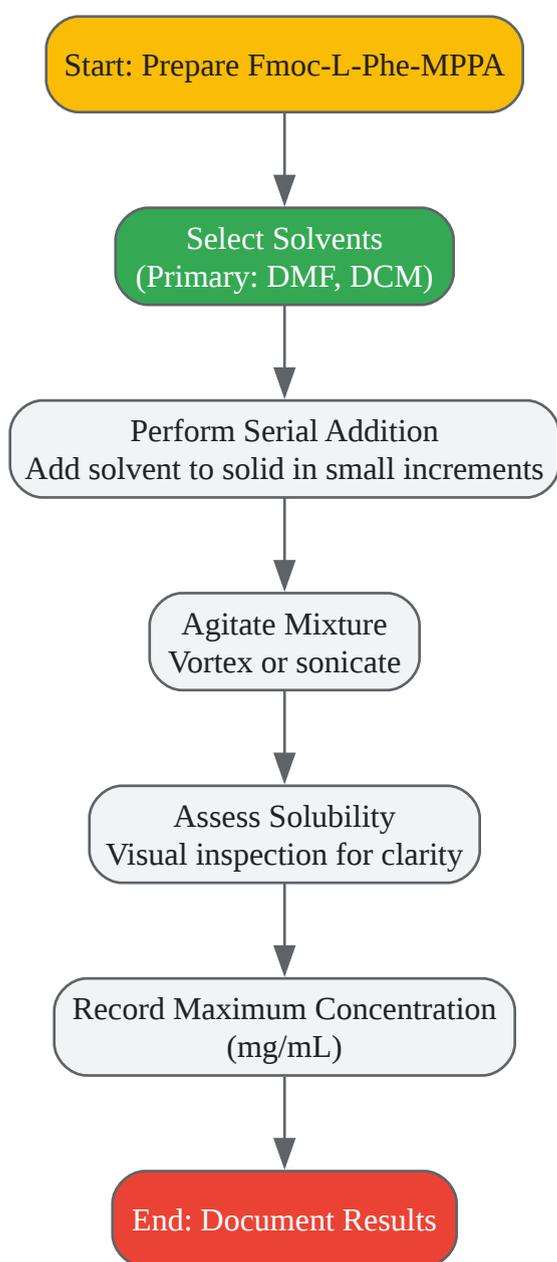
Compound Name	Reported Solubility	Source / Context
Fmoc-L-Phe-OH	Soluble in chloroform (small amount), DMF (small amount, with sonication), DMSO (small amount) [1].	Commercial product specification [1].
Fmoc-L-Phe(4-Cl)-OH	1 mmol dissolves in 2 mL DMF , clear solution [2].	Commercial product specification [2].
N-Fmoc-4-methyl-L-phenylalanine	Soluble in DMF [3].	Commercial product specification [3].
4-Fluoro-N-Fmoc-L-phenylalanine	Soluble in DMF [4].	Commercial product specification [4].
General Fmoc Protection Reaction	Anhydrous conditions use pyridine/ CH₂Cl₂ (DCM) [5].	Technical guide on Fmoc chemistry [5].

A key point from the general literature is that **DMF is a very common and high-quality solvent for Fmoc-protected amino acids in peptide synthesis** [6]. Its properties facilitate resin swelling and efficient

diffusion of reagents [6].

Experimental Workflow for Determining Solubility

Since pre-existing data for your specific compound is unavailable, you will likely need to determine its solubility experimentally. The following diagram outlines a standard workflow for this process.



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Solubility determination workflow

For a detailed experimental protocol:

- **Sample Preparation:** Use a high-purity, dry sample of **Fmoc-L-Phe-MPPA**. Weigh a known mass (e.g., 10-20 mg) into a small vial.
- **Solvent Addition:** Begin adding your solvent (**DMF** or **DCM**) in small, measured increments [2] [1].
- **Agitation:** After each addition, agitate the mixture thoroughly using a vortex mixer or sonication in a bath sonicator to facilitate dissolution [1].
- **Endpoint Determination:** The solubility endpoint is reached when solid completely disappears, forming a clear solution. Before this point, you may observe a persistent cloudiness or undissolved solid.
- **Calculation:** Record the total volume of solvent used to dissolve the entire mass. Calculate solubility as **mg of compound per mL of solvent (mg/mL)**.

Suggestions for Next Steps

To proceed with your research, consider the following:

- **Consult Specialized Suppliers:** Contact companies that specialize in peptide building blocks and custom synthesis (e.g., Bachem, Matrix Innovation, Omizzur) [2] [6] [1]. They may have unpublished data or be able to synthesize the compound for you.
- **Empirical Testing:** Given the consistent solubility of analogous compounds in DMF, it is a highly probable solvent for your target molecule. DCM is also worth testing, though its effectiveness can vary more significantly.

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References

1. - Fmoc - L -OH | 35661-40-6 Phe [omizzur.com]
2. - Fmoc - L (4-Cl)-OH | Matrix Innovation Phe [matrix-innovation.com]
3. N- Fmoc -4-methyl- L -phenylalanine, 95%, Thermo Scientific Chemicals [fishersci.co.uk]

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5. Protecting Group: Fmoc Protection & Deprotection Mechanism Fmoc [total-synthesis.com]

6. Replacing DMF in solid-phase peptide synthesis: varying the... [pubs.rsc.org]

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